

# Octylazanium bromide chemical structure and properties

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## Compound of Interest

Compound Name: Octylazanium;bromide

Cat. No.: B8065735

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## Technical Whitepaper: Octylazanium Bromide

Chemical Structure, Properties, and Applications in Low-Dimensional Perovskites

### Executive Summary

Octylazanium bromide (commonly referred to as n-Octylammonium bromide or OABr) is a primary alkylammonium halide salt critical to the development of next-generation optoelectronic materials. Unlike its quaternary counterpart (Tetraoctylammonium bromide), OABr possesses a single long-chain alkyl tail (

) attached to a protonated amine headgroup (

). This amphiphilic structure allows it to function as a bulky organic spacer in Ruddlesden-Popper (RP) phase perovskites, effectively slicing 3D perovskite frameworks into 2D quantum wells. This guide provides a rigorous technical analysis of OABr, focusing on its crystallography, physicochemical behavior, and protocol-driven applications in solar cells and LEDs.

### Chemical Identity & Nomenclature

Strict distinction must be made between primary and quaternary forms to avoid experimental failure.



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## Chemical Structure & Crystallography

### Molecular Geometry

The OABr molecule consists of a hydrophobic n-octyl tail and a hydrophilic ammonium headgroup.

- Headgroup ( ): The ammonium center is capable of forming three hydrogen bonds ( or in perovskites), which anchors the molecule into the inorganic halide octahedra.
- Tail ( ): The octyl chain provides steric bulk. In the solid state, these chains interact via Van der Waals forces, driving the formation of layered structures.

### Crystal Packing (Solid State)

Pure OABr typically crystallizes in a layered arrangement where ionic headgroups form electrostatic sheets separated by interdigitated or tail-to-tail alkyl chains.

- Lattice Motif: Bilayer structure.<sup>[1]</sup>
- Interlayer Spacing: The long alkyl chain imposes a significant lattice expansion when substituted into perovskites, typically increasing the d-spacing to

in 2D structures (

), compared to

in 3D

.

## Role in 2D Perovskites (Ruddlesden-Popper Phase)

In the context of perovskites (

), OABr acts as the large cation (

).

- Dimensionality Engineering: The large ionic radius of prevents it from fitting into the 3D cuboctahedral cage. Instead, it slices the inorganic framework into sheets.
- Dielectric Confinement: The low dielectric constant of the octyl layer ( ) creates a quantum well effect, enhancing exciton binding energy ( ) typically to

.



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Figure 1: Schematic logic of OABr acting as a dimensional slicer in the formation of 2D perovskite quantum wells.

## Physicochemical Properties[2][3][4][5][6][7][8][9][10] [11]



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## Synthesis & Purification Protocol

Objective: Produce high-purity (>99.5%) OABr for optoelectronic device fabrication. Impurities (excess amine or water) severely degrade device performance.

## Reagents

- n-Octylamine ( ): 99%, redistilled if oxidized.
- Hydrobromic Acid (HBr): 48 wt% in water.
- Solvent: Ethanol (Absolute) or Methanol.
- Precipitant: Diethyl Ether (Anhydrous).

## Step-by-Step Methodology

- Reaction Setup:
  - Place 100 mL of Ethanol in a round-bottom flask.
  - Place the flask in an ice bath (0°C). Exothermic reaction control is critical to prevent oxidation.
  - Add n-Octylamine (1.0 equivalent) under magnetic stirring.
- Acid Addition:
  - Add HBr (1.1 equivalents) dropwise over 30 minutes.
  - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Acid-base neutralization forms the salt immediately.
  - Stir at 0°C for 2 hours, then allow to warm to Room Temperature (RT) and stir for another 2 hours.
- Isolation (Rotary Evaporation):
  - Remove solvent and excess water using a rotary evaporator at 50°C under reduced pressure.
  - Result: A white/yellowish wet precipitate.

- Purification (Recrystallization):
  - Dissolve the crude solid in a minimal amount of hot absolute ethanol (~60°C).
  - Slowly add cold Diethyl Ether until the solution becomes turbid.
  - Cool to 4°C (fridge) or -20°C (freezer) overnight to crystallize.
  - Filtration: Vacuum filter the white crystals using a Buchner funnel. Wash 3x with cold Diethyl Ether.
- Drying:
  - Dry in a vacuum oven at 60°C for 24 hours.
  - Validation: Product should be a snow-white powder. Yellowing indicates oxidation or residual free amine.



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Figure 2: Synthesis and purification workflow for battery/solar-grade Octylammonium Bromide.

## Applications in Research

### 2D Perovskite Solar Cells (PSCs)

OABr is used to synthesize

structures.

- **Passivation:** A thin layer of OABr spin-coated on top of a 3D perovskite film passivates surface defects (undercoordinated), reducing non-radiative recombination and increasing Open-Circuit Voltage ( ).
- **Stability:** The hydrophobic octyl tails repel moisture, significantly extending the operational lifetime of the solar cell in ambient humidity.

## Light Emitting Diodes (LEDs)

- **Blue Emission:** By restricting the number of inorganic layers ( or ), OABr confines charge carriers, widening the bandgap into the blue spectral region.
- **Quantum Yield:** The strong binding energy prevents thermal dissociation of excitons, leading to high Photoluminescence Quantum Yield (PLQY).

## Safety & Handling (SDS Summary)

- **Hazards:** Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- **Handling:** Use in a fume hood. Wear nitrile gloves and safety goggles.
- **Storage:** Hygroscopic. Store in a tightly closed container in a cool, dry place (desiccator preferred).

## References

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